

step-by-step synthesis of tetraiodoethylene from calcium carbide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraiodoethylene

Cat. No.: B1221444

[Get Quote](#)

Application Notes: Synthesis of Tetraiodoethylene

Introduction **Tetraiodoethylene** (C_2I_4), also known as diiodoform, is a yellow crystalline solid that is insoluble in water but soluble in various organic solvents like benzene and chloroform.[1] Historically, it was proposed as an antiseptic, serving as an alternative to iodoform due to its odorless nature.[1] Today, its applications extend to being a component in some pesticide and fungicide formulations.[1] This document provides a detailed protocol for the synthesis of **tetraiodoethylene** starting from calcium carbide, a readily available industrial chemical.

Synthesis Overview The synthesis of **tetraiodoethylene** from calcium carbide is a multi-step process. The overall strategy involves the in-situ generation of acetylene gas, which is then converted to a diiodoacetylene intermediate. This intermediate is subsequently iodinated to yield the final product, **tetraiodoethylene**.

The key stages of the synthesis are:

- **Generation of Acetylene:** Calcium carbide (CaC_2) reacts with water to produce a stream of acetylene gas (C_2H_2).[2][3][4]
- **Synthesis of Diiodoacetylene (C_2I_2):** The acetylene gas is bubbled through an aqueous solution containing an iodine source, leading to the formation of diiodoacetylene.[2][3]
- **Synthesis of **Tetraiodoethylene** (C_2I_4):** The diiodoacetylene intermediate is then reacted with additional iodine to produce **tetraiodoethylene**. [1][5][6]

Critical Safety Considerations This synthesis involves hazardous materials and reactions. Researchers must adhere to strict safety protocols.

- **Diiodoacetylene Hazard:** The intermediate, diiodoacetylene, is a highly volatile, toxic, and explosive compound sensitive to shock, heat, and friction.^{[2][3][7][8]} It should be handled with extreme caution, in small quantities, and behind a blast shield.
- **Acetylene Hazard:** Acetylene gas is flammable and can form explosive mixtures with air.^[9] The generation should be performed in a well-ventilated fume hood, away from ignition sources.
- **Personal Protective Equipment (PPE):** Appropriate PPE, including safety goggles, a face shield, a lab coat, and chemical-resistant gloves, must be worn at all times.

Experimental Protocols

Part A: Synthesis of Diiodoacetylene (C₂I₂) from Calcium Carbide

This protocol is adapted from the procedure described by Dehn.^[3]

Reagents and Equipment:

- Calcium Carbide (CaC₂)
- Potassium Iodide (KI)
- Sodium Hypochlorite (NaOCl) solution (12.5%)
- Distilled Water
- Gas generation flask with a dropping funnel
- Reaction vessel (e.g., a large measuring cylinder or beaker)
- Gas dispersion tube (sparger)
- Buchner funnel and filter paper

- Ice bath

Procedure:

- Acetylene Generation Setup: Assemble a gas generation apparatus where water can be added dropwise from a dropping funnel to calcium carbide in a flask. The outlet should be connected via tubing to a gas dispersion tube.
- Reaction Mixture Preparation: In the reaction vessel, dissolve 3g of potassium iodide in 40mL of distilled water.^[3] Place the vessel in an ice bath to keep the reaction cool.
- Acetylene Generation: Begin generating a steady stream of acetylene by slowly dripping water onto the calcium carbide. Bubble the generated gas through the potassium iodide solution.^[3]
- Formation of Diiodoacetylene: While the acetylene is bubbling, slowly add the 12.5% sodium hypochlorite solution dropwise to the KI solution.^[3] The solution will first turn a reddish-amber color and then pale yellow.^[3] The slow addition of hypochlorite generates unstable hypoiodite in situ, which reacts with the acetylene.^{[2][3]}
- Precipitation: Continue the slow addition of the hypochlorite solution until the formation of a flocculent white precipitate of diiodoacetylene is complete, and the addition of more hypochlorite no longer results in a yellow color.^[3]
- Isolation: Isolate the white precipitate by vacuum filtration using a Buchner funnel.^[3]
- Washing and Drying: Wash the precipitate with cold distilled water.^[3] Dry the product in a dark, cool place (e.g., in a cardboard box) as diiodoacetylene is sensitive to light and volatile.^{[2][3]} Do not leave it uncovered to prevent loss through sublimation.^[3]

Part B: Synthesis of Tetraiodoethylene (C₂I₄) from Diiodoacetylene

Reagents and Equipment:

- Diiodoacetylene (from Part A)

- Iodine (I₂)
- Toluene
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Crystallization dish

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, place the dried diiodoacetylene synthesized in Part A.
- **Addition of Reagents:** Add a stoichiometric excess of iodine and a suitable amount of toluene to serve as the solvent.
- **Reaction:** Heat the mixture to reflux. The thermal addition of iodine to diiodoacetylene proceeds rapidly in boiling toluene.[\[5\]](#)
- **Workup and Purification:** After the reaction is complete (can be monitored by TLC), allow the solution to cool. The product, **tetraiodoethylene**, will crystallize out of the solution upon cooling.
- **Recrystallization:** For higher purity, the crude product can be recrystallized from hot toluene.[\[5\]](#)
- **Isolation and Drying:** Collect the yellow crystals by filtration and dry them. The product should be protected from light, as it tends to turn brown upon exposure.[\[6\]](#)

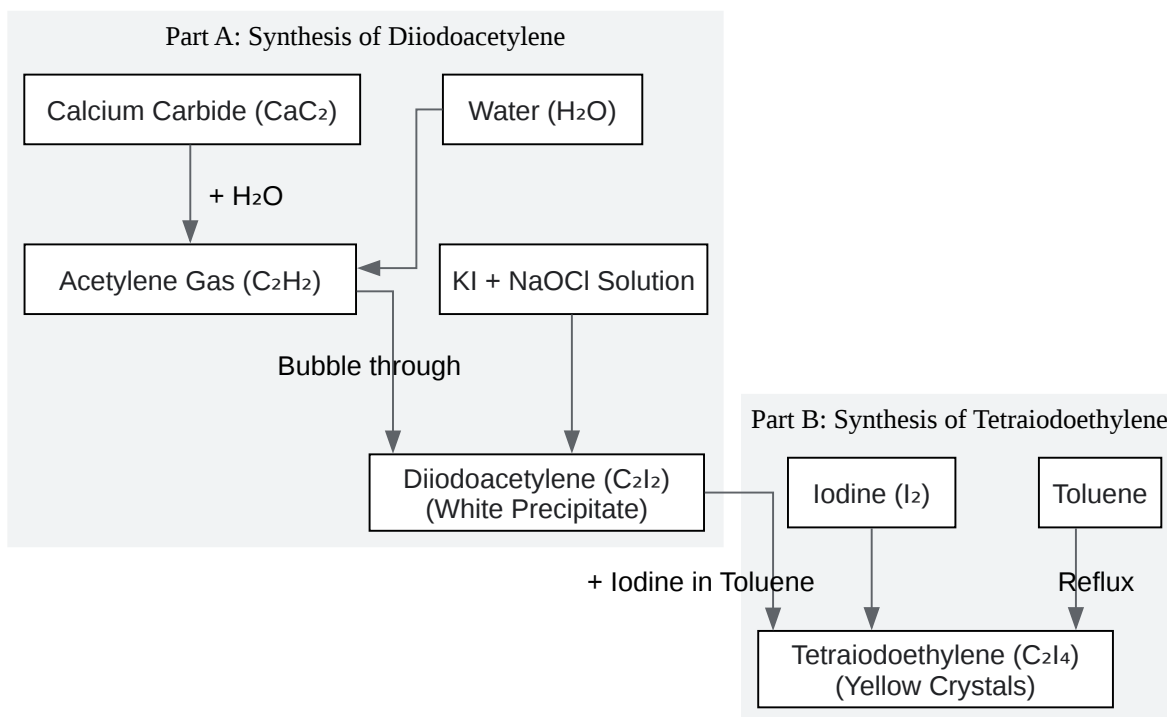
Data Presentation

The table below summarizes key quantitative data for the compounds involved in the synthesis.

Compound	Formula	Molar Mass (g/mol)	Melting Point (°C)	Appearance
Calcium Carbide	CaC ₂	64.099	2160	Grayish-black solid
Acetylene	C ₂ H ₂	26.04	-80.8 (sublimes)	Colorless gas
Diiodoacetylene	C ₂ I ₂	277.83	81-82[2]	White, volatile solid[7]
Tetraiodoethylene	C ₂ I ₄	531.64[1][6]	187-192[1]	Yellow crystalline solid[1]

Visualization

The following diagrams illustrate the logical workflow of the synthesis process.



[Click to download full resolution via product page](#)

Caption: Workflow for **Tetraiodoethylene** Synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetraiodoethylene - Wikipedia [en.wikipedia.org]

- 2. Sciencemadness Discussion Board - Diiodoacetylene - Powered by XMB 1.9.11 [sciencemadness.org]
- 3. sciencemadness.org [sciencemadness.org]
- 4. dencityapp.in [dencityapp.in]
- 5. electronicsandbooks.com [electronicsandbooks.com]
- 6. Tetraiodoethylene [drugfuture.com]
- 7. Diiodoacetylene - Wikipedia [en.wikipedia.org]
- 8. Page loading... [guidechem.com]
- 9. Direct Synthesis of Organic Compounds Using Calcium Carbide as the Acetylene Source [manu56.magtech.com.cn]
- To cite this document: BenchChem. [step-by-step synthesis of tetraiodoethylene from calcium carbide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221444#step-by-step-synthesis-of-tetraiodoethylene-from-calcium-carbide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

